

Physiological Mechanics of N-Terminal ACTH Fragments

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Compound of Interest

Compound Name: Acth (1-4)

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From Receptor Pharmacology to Therapeutic Application

Executive Summary

The physiological utility of Adrenocorticotrophic Hormone (ACTH) is not limited to its full-length 39-amino acid sequence. The N-terminal fragments—specifically ACTH(1–24) and the core heptapeptide ACTH(4–10)—represent distinct functional domains that dictate biological specificity. While ACTH(1–24) retains full steroidogenic potency at the Melanocortin-2 Receptor (MC2R), shorter fragments like ACTH(4–10) lose this capacity, instead exerting potent neurotrophic and nootropic effects via central melanocortin receptors (MC3R/MC4R).

This technical guide dissects the structure-activity relationships (SAR) of these fragments, details the signaling cascades governing their action, and provides validated experimental protocols for assessing their bioactivity in drug development.

Part 1: Structural Biochemistry & Pharmacophore Analysis

The biological activity of ACTH is governed by the "Message-Address" concept. The molecule can be functionally divided into two primary domains:

- The Message Sequence (Residues 4–10):Met-Glu-His-Phe-Arg-Trp-Gly
 - Contains the conserved His-Phe-Arg-Trp pharmacophore.[\[1\]](#)
 - Responsible for receptor activation (efficacy) across all melanocortin receptors (MC1R–MC5R).
 - Physiological Outcome: Pigmentation, CNS arousal, memory consolidation.
- The Address Sequence (Residues 11–24):Lys-Pro-Val-Gly-Lys-Lys-Arg-Arg-Pro-Val-Lys-Val-Tyr-Pro
 - Rich in basic residues (Lys, Arg), specifically the Lys-Lys-Arg-Arg motif (15–18).[\[2\]](#)
 - Responsible for high-affinity binding and specificity to MC2R.
 - Physiological Outcome: Adrenal steroidogenesis.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Comparative Bioactivity of ACTH Fragments

Fragment	Sequence Length	MC2R Affinity (Adrenal)	MC3R/4R Affinity (CNS)	Primary Physiologic Role	Half-Life (approx.)
ACTH(1–39)	Full Length	High (+++++)	High (+++)	Cortisol secretion, Stress response	~15 min (IV)
ACTH(1–24)	N-Terminal	High (+++++)	High (+++)	Equipotent to 1–39; Diagnostic agent (Cosyntropin)	~15 min
-MSH (1–13)	Truncated	Negligible (-)	High (++++)	Pigmentation, Anti-inflammatory	< 5 min
ACTH(4–10)	Core Message	None (-)	Moderate (++)	Attention, Short-term memory	< 1 min
Semax	Synthetic (4–10)	None (-)	High (+++)	Nootropic, BDNF upregulation	~20–24 hrs (stabilized)

Part 2: Receptor Pharmacology & Signaling Pathways[6]

The MC2R Specificity Paradox

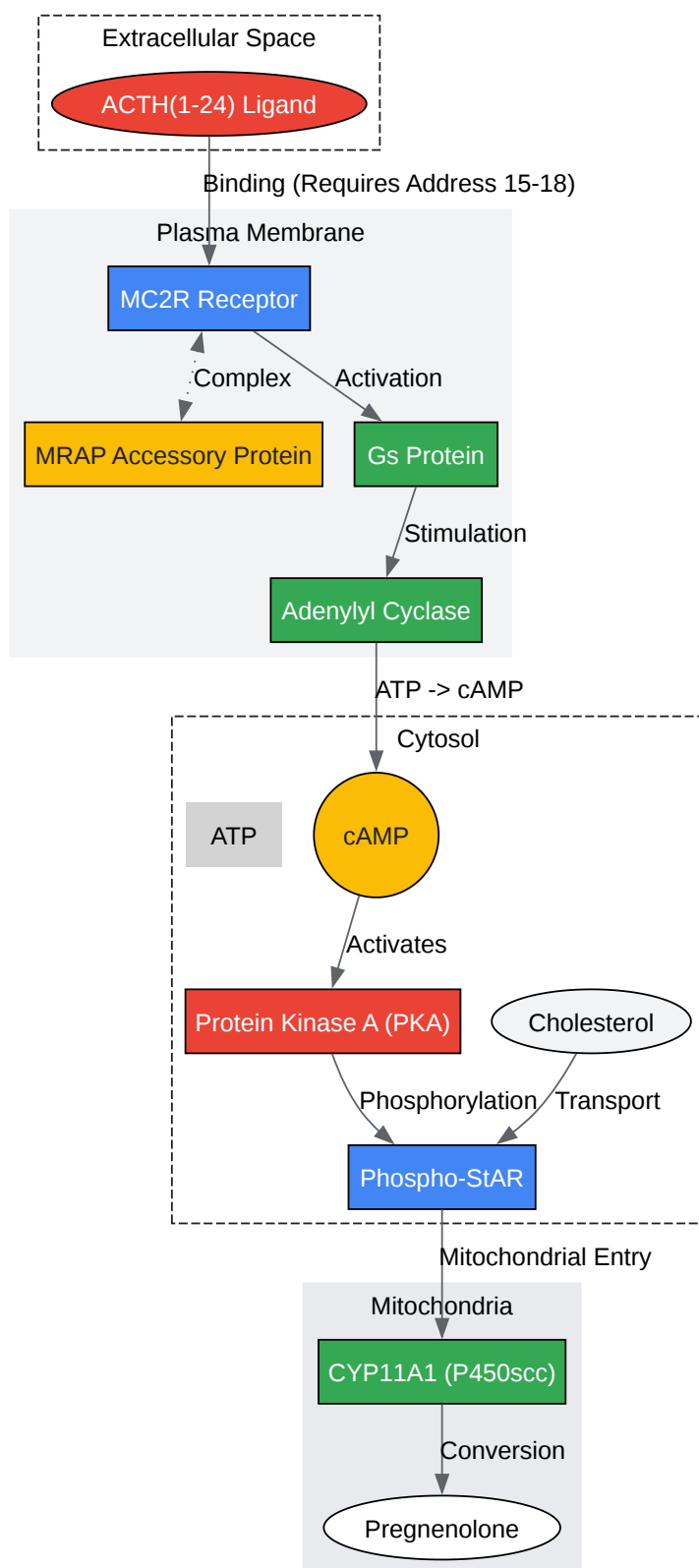
Unlike other melanocortin receptors, MC2R is an "obligate dimer" that requires the Melanocortin-2 Receptor Accessory Protein (MRAP) for trafficking to the plasma membrane and for ligand binding.

- Mechanism: MRAP forms a transmembrane complex with MC2R. The basic "address" region of ACTH(1–24) interacts with this complex.
- Consequence: Fragments lacking the 15–18 basic motif (like

-MSH) cannot bind MC2R, rendering them non-steroidogenic.

Diagram 1: MC2R Signaling Cascade (Steroidogenesis)

This diagram illustrates the pathway activated by ACTH(1–24) in adrenal fasciculata cells, leading to cortisol production.



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Caption: The MC2R signaling pathway.[1][2][6][7][8][9][10] ACTH(1–24) binding requires MRAP. [11] cAMP/PKA activation leads to StAR phosphorylation, the rate-limiting step in steroidogenesis.

Part 3: Experimental Protocols

To validate the physiological role of these fragments, robust assays are required. Below are two field-proven protocols: one for steroidogenic potency (Adrenal) and one for behavioral nootropic effects (CNS).

Protocol A: In Vitro Steroidogenesis Assay (H295R Cells)

Objective: Quantify the bioactivity of ACTH fragments by measuring cortisol/corticosterone output. This protocol aligns with OECD Test Guideline 456.

Reagents:

- Cell Line: NCI-H295R (Adrenocortical carcinoma).
- Media: DMEM/F12 supplemented with 1% ITS+ (Insulin-Transferrin-Selenium) and 2.5% Nu-Serum.
- Positive Control: Forskolin (10 μ M).[12][13]
- Test Compounds: ACTH(1–24), ACTH(4–10).

Workflow:

- Seeding: Plate H295R cells at

 cells/well in a 96-well plate. Incubate for 24 hours at 37°C/5% CO₂.

 .
- Starvation: Remove media and wash with PBS. Add serum-free media for 24 hours to lower basal steroid production.
- Treatment:

- Replace media with 200 μ L of fresh media containing test compounds.
- Dose Range: 0.1 nM to 100 nM (Log-scale).
- Include Vehicle Control (DMSO < 0.1%) and Forskolin (10 μ M) as QC.
- Incubation: Incubate for 48 hours.
- Harvest: Collect supernatant. Store at -80°C.
- Analysis: Quantify Cortisol using a validated ELISA or LC-MS/MS.
- Data Processing: Plot Log(Concentration) vs. Response. Calculate EC₅₀.
- Expected Result: ACTH(1–24) EC₅₀ ~1–10 nM. ACTH(4–10) should show no activity.^[14]

Protocol B: In Vivo Passive Avoidance Task (CNS Memory)

Objective: Assess the effect of non-steroidogenic fragments (ACTH 4–10 or Semax) on memory consolidation.

Workflow:

- Subjects: Male Wistar rats (200–250g).
- Apparatus: Two-compartment box (Light/Dark). Dark compartment has an electrified grid floor.
- Training (Day 1):
 - Place rat in Light chamber.
 - When rat enters Dark chamber, deliver mild foot shock (0.5 mA, 2 sec).
 - Immediate Treatment: Inject ACTH fragment (IP or Intranasal) immediately post-shock.

- Testing (Day 2 - 24h later):
 - Place rat in Light chamber.
 - Measure Latency to enter the Dark chamber (Max 300 sec).
- Interpretation: Increased latency compared to saline control indicates improved memory consolidation (Nootropic effect).

Part 4: Therapeutic Implications

1. Diagnostic Use (ACTH 1–24)

Synthetic ACTH(1–24) (Tetracosactide/Cosyntropin) is the gold standard for diagnosing Adrenal Insufficiency (Addison's Disease).

- Mechanism: Direct stimulation of MC2R.
- Clinical Advantage: Less immunogenic than animal-derived full-length ACTH.

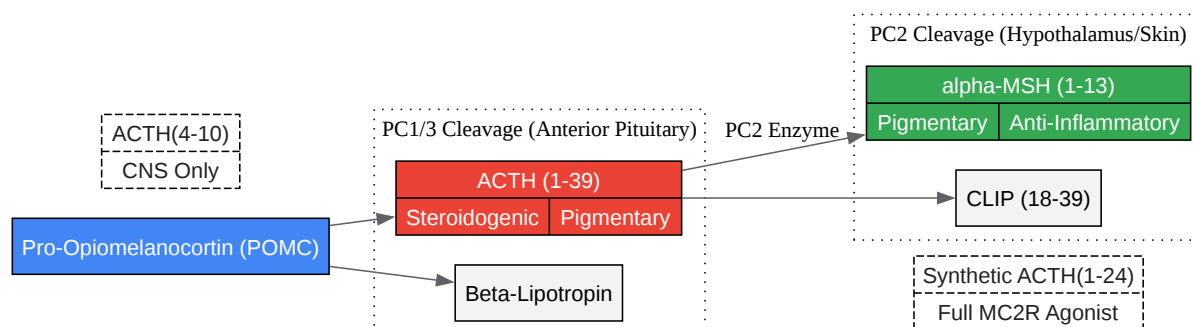
2. Neuroprotection & Nootropics (ACTH 4–10)

Because ACTH(4–10) lacks the "address" for MC2R, it avoids the side effects of elevated cortisol (muscle wasting, immunosuppression) while retaining CNS benefits.

- Semax (Met-Glu-His-Phe-Pro-Gly-Pro): A synthetic analog of ACTH(4–10) with a Pro-Gly-Pro C-terminus to prevent degradation.
- Application: Used in stroke rehabilitation and cognitive enhancement. It upregulates Brain-Derived Neurotrophic Factor (BDNF) in the hippocampus.

Diagram 2: POMC Processing & Fragment Generation

Visualizing the cleavage hierarchy is essential for understanding fragment availability.



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Caption: POMC processing by Prohormone Convertases (PC1/PC2). Note that ACTH(1–24) and ACTH(4–10) are primarily synthetic or degradation products in specific tissues.

References

- Schwyzer, R. (1977). ACTH: A short introductory review. *Annals of the New York Academy of Sciences*, 297(1), 3-26. [Link](#)
- Mountjoy, K. G., et al. (1992). The cloning of a family of genes that encode the melanocortin receptors. *Science*, 257(5074), 1248-1251. [Link](#)
- OECD. (2011).[15] Test No. 456: H295R Steroidogenesis Assay.[12][15] OECD Guidelines for the Testing of Chemicals. [Link](#)
- Gallo-Payet, N. (2016). 60 YEARS OF POMC: Adrenal and extra-adrenal functions of ACTH. *Journal of Molecular Endocrinology*, 56(4), T135-T156. [Link](#)
- Levitskaya, N. G., et al. (2010). The effects of Semax on the exploratory activity and emotional state of white rats. *Neuroscience and Behavioral Physiology*, 40(9), 1029-1034. [Link](#)

- Sebag, J. A., & Hinkle, P. M. (2007). Melanocortin-2 receptor accessory protein MRAP forms antiparallel homodimers. *Proceedings of the National Academy of Sciences*, 104(51), 20244-20249. [Link](#)

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. turkjps.org [turkjps.org]
- 4. cpcscientific.com [cpcscientific.com]
- 5. The anomalous effect of some ACTH-fragments missing the amino acid sequence 1-10 on the corticosteroidogenesis in purified isolated rat adrenal cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Melanocortin 1 Receptor: Structure, Function, and Regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. ACTH Receptor (MC2R) Specificity: What Do We Know About Underlying Molecular Mechanisms? - PMC [pmc.ncbi.nlm.nih.gov]
- 10. turkjps.org [turkjps.org]
- 11. ACTH receptor - Wikipedia [en.wikipedia.org]
- 12. clowder.edap-cluster.com [clowder.edap-cluster.com]
- 13. croplifeeurope.eu [croplifeeurope.eu]
- 14. researchgate.net [researchgate.net]
- 15. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
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